

# 4-Bromostilbene CAS number and safety data sheet

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## Compound of Interest

Compound Name: 4-Bromostilbene

Cat. No.: B083335

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## An In-depth Technical Guide to 4-Bromostilbene

This technical guide provides comprehensive information on **4-Bromostilbene**, including its chemical identity, physicochemical properties, detailed safety and handling protocols, and a representative experimental synthesis procedure. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Compound Identification

CAS Number: 4714-24-3[1][2][3][4][5]

Synonyms: 1-Bromo-4-(2-phenylethenyl)benzene, 1-Bromo-4-styrylbenzene, (E)-**4-bromostilbene**, trans-**4-Bromostilbene**[2][3][4][6]

Chemical Structure:

- Molecular Formula: C<sub>14</sub>H<sub>11</sub>Br[1][2][3][4]
- InChI Key: ZZMMKLVBZWGPK-VOTSOKGWSA-N[2][4]
- Canonical SMILES: C1=CC=C(C=C1)C=CC2=CC=C(C=C2)Br[2]

## Physicochemical Properties



The key physical and chemical properties of **4-Bromostilbene** are summarized in the table below. Data has been aggregated from multiple sources for accuracy.

Property	Value	Source(s)
Molecular Weight	259.14 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White crystal or powdery solid	<a href="#">[1]</a> <a href="#">[7]</a>
Melting Point	138-141 °C	<a href="#">[2]</a>
Boiling Point	139-140 °C (at 12 Torr)	<a href="#">[1]</a> <a href="#">[7]</a>
Density	~1.4 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[3]</a>
Flash Point	159.1 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Solubility	Insoluble in water. Soluble in organic solvents such as ethanol and dimethylformamide.	<a href="#">[1]</a> <a href="#">[7]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[7]</a>

## Safety and Hazard Information

**4-Bromostilbene** is a chemical that requires careful handling. The following tables outline its hazard classifications and recommended safety procedures based on the Globally Harmonized System (GHS) and information from safety data sheets.

### GHS Hazard Classification

Pictogram(s)	Signal Word	Hazard Class	Hazard Statement(s)
 alt text  alt text	Warning[2][6]	Acute Toxicity, Oral (Category 4)[2][6] Skin Corrosion/Irritation (Category 2)[5] Serious Eye Damage/Eye Irritation (Category 2)[5] Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation[5][8] Hazardous to the Aquatic Environment, Long-Term Hazard (Category 2)[2][6]	H302: Harmful if swallowed.[2][6] H315: Causes skin irritation.[5] H319: Causes serious eye irritation.[5] H335: May cause respiratory irritation.[5][8] H411: Toxic to aquatic life with long lasting effects.[2][6]

## Precautionary, Handling, and First-Aid Measures

Category	Measure	Source(s)
Prevention	P261: Avoid breathing dust. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P280: Wear protective gloves, eye protection, and face protection.	[5]
Handling	Use in a well-ventilated area. Avoid all personal contact, including inhalation. Prevent concentration in hollows and sumps.	[5]
Storage	Store in a well-ventilated place. Keep container tightly closed. Recommended storage class is 11 - Combustible Solids.	[2][9]
First-Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.	[8]
First-Aid (Skin)	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[8]
First-Aid (Inhalation)	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration.	[8][9]

First-Aid (Ingestion)	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
Spills	Use dry clean up procedures and avoid generating dust. Collect material in a clean, dry, sealable, labeled container for disposal. Prevent spillage from entering drains or water courses. [5]

## Experimental Protocols

A common and reliable method for the synthesis of stilbene derivatives is the Wittig reaction. The following protocol describes a representative synthesis of (E)-**4-Bromostilbene** from 4-bromobenzaldehyde and benzyltriphenylphosphonium chloride.

Objective: To synthesize (E)-**4-Bromostilbene** via the Wittig reaction.

Materials:

- Benzyltriphenylphosphonium chloride
- Sodium hydride (NaH) or other suitable strong base (e.g., n-BuLi, KHMDS)
- Anhydrous Tetrahydrofuran (THF)
- 4-Bromobenzaldehyde
- Hexane
- Ethyl Acetate
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>)
- Silica Gel for column chromatography

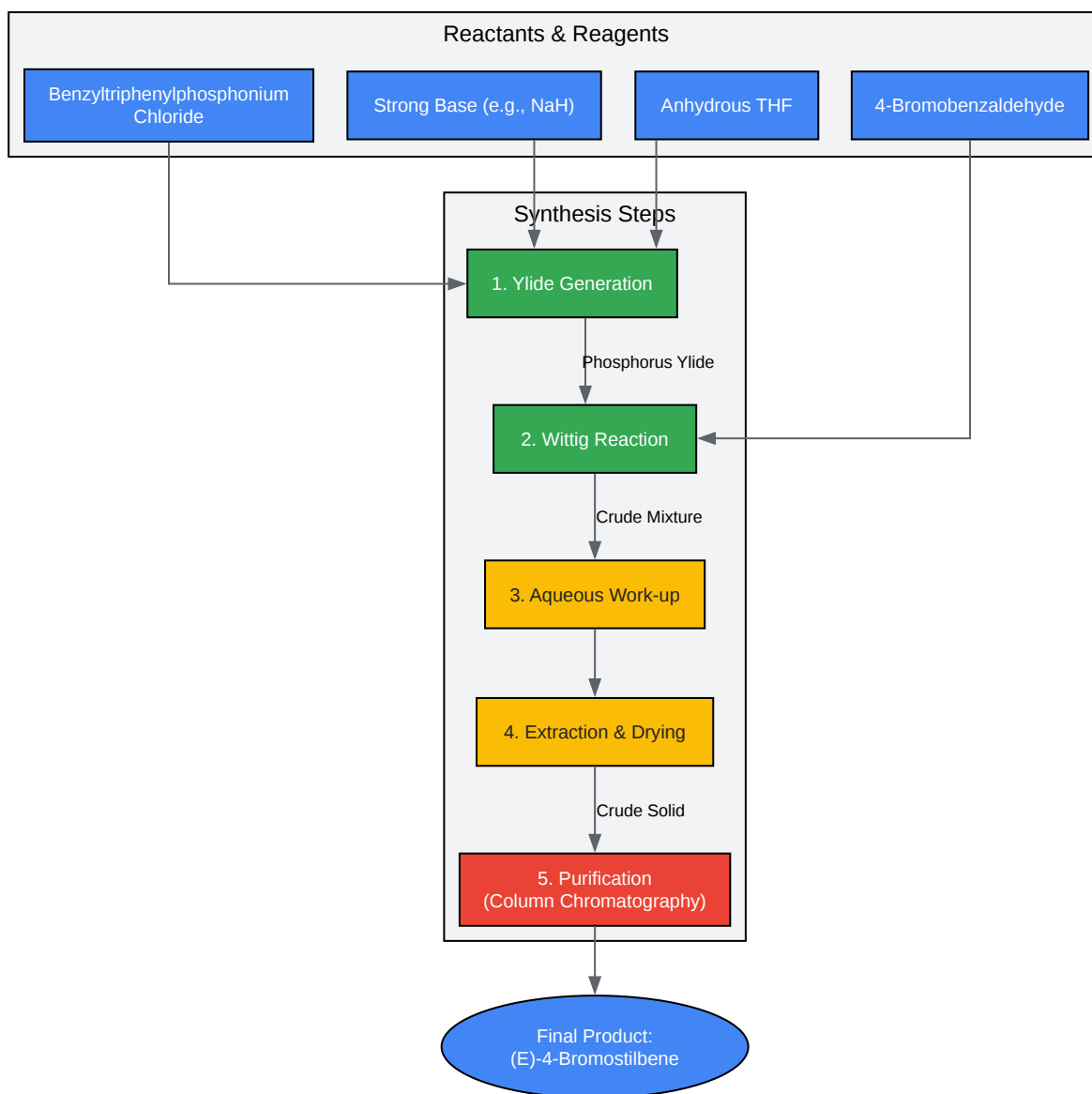
#### Procedure:

- Ylide Generation:
  - In a flame-dried, two-neck round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), suspend benzyltriphenylphosphonium chloride (1.1 equivalents) in anhydrous THF.
  - Cool the suspension to 0 °C using an ice bath.
  - Slowly add a strong base such as sodium hydride (1.1 equivalents) portion-wise to the stirred suspension.
  - Allow the mixture to stir at 0 °C for 15 minutes, then warm to room temperature and stir for an additional 1 hour. The formation of the ylide is typically indicated by a color change to deep orange or red.
- Wittig Reaction:
  - Dissolve 4-bromobenzaldehyde (1.0 equivalent) in a minimal amount of anhydrous THF.
  - Add the aldehyde solution dropwise to the stirred ylide solution at room temperature.
  - Let the reaction mixture stir at room temperature for 4-6 hours, or until TLC analysis indicates the consumption of the starting aldehyde.
- Work-up and Extraction:
  - Quench the reaction by carefully adding saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution.
  - Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL).
  - Combine the organic layers and wash with brine (1 x 50 mL).
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.

- Purification:
  - The crude product will be a mixture of (E) and (Z) isomers and triphenylphosphine oxide.
  - Purify the crude solid by column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to isolate the desired (E)-**4-Bromostilbene** isomer.<sup>[10]</sup>
  - The final product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol or hexane) to yield a white crystalline solid.

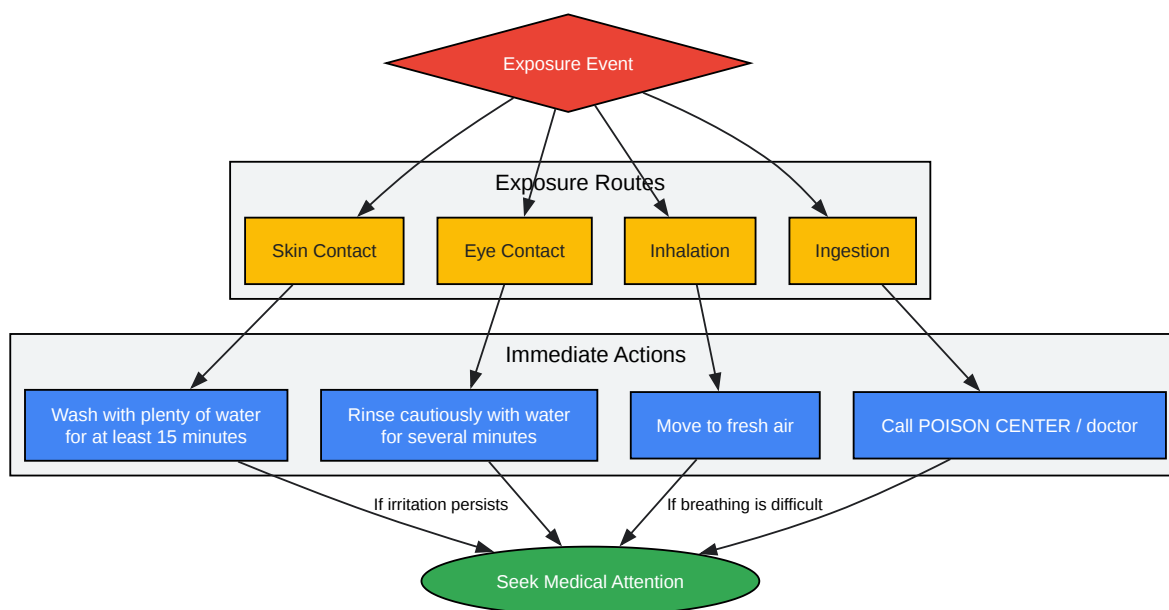
## Visualized Workflows and Protocols

The following diagrams illustrate the key experimental workflow and a logical safety protocol using the Graphviz DOT language, adhering to the specified design constraints.



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Caption: Synthesis workflow for (E)-**4-Bromostilbene** via the Wittig reaction.



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Caption: Emergency response protocol for **4-Bromostilbene** exposure.

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